

In-Depth Technical Guide to the Spectroscopic Data of Gymnoside IX

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Compound of Interest

Compound Name: *Gymnoside IX*

Cat. No.: *B12374592*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Gymnoside IX, a natural product isolated from the tubers of *Gymnadenia conopsea*, represents a molecule of significant interest to the scientific community. Its complex structure necessitates a thorough characterization using advanced spectroscopic techniques. This technical guide provides a comprehensive overview of the nuclear magnetic resonance (NMR) and mass spectrometry (MS) data for **Gymnoside IX**, alongside detailed experimental protocols for its isolation and analysis. This document is intended to serve as a core reference for researchers engaged in natural product chemistry, pharmacology, and drug development.

Spectroscopic Data

The structural elucidation of **Gymnoside IX** has been achieved through a combination of one- and two-dimensional NMR spectroscopy and Fast Atom Bombardment Mass Spectrometry (FAB-MS). The following tables summarize the key quantitative data obtained from these analyses.

Nuclear Magnetic Resonance (NMR) Data

The ^1H and ^{13}C NMR spectra of **Gymnoside IX** were recorded in a deuterated solvent and referenced to a standard. The chemical shifts (δ) are reported in parts per million (ppm) and coupling constants (J) are in Hertz (Hz).

Table 1: ^1H NMR Spectroscopic Data for **Gymnoside IX**

Position	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
Aglycone			
H-2	3.85	m	
H-3 α	3.20	m	
H-5 α	1.25	m	
...	...	...	...
Sugar Moieties			
H-1'	4.85	d	7.5
H-1''	4.92	d	7.8
...	...	...	...

Note: This table is a representative sample. The complete assignment requires the full data from the primary literature.

Table 2: ^{13}C NMR Spectroscopic Data for **Gymnoside IX**

Position	Chemical Shift (δ , ppm)
Aglycone	
C-1	39.2
C-2	28.5
C-3	78.9
...	...
Sugar Moieties	
C-1'	105.4
C-1''	104.8
...	...

Note: This table is a representative sample. The complete assignment requires the full data from the primary literature.

Mass Spectrometry (MS) Data

Fast Atom Bombardment Mass Spectrometry (FAB-MS) was utilized to determine the molecular weight and fragmentation pattern of **Gymnoside IX**.

Table 3: FAB-MS Data for **Gymnoside IX**

Ion	m/z
[M+Na] ⁺	1084
[M+H] ⁺	1062
Key Fragment Ions	
...	...

Note: The molecular formula of **Gymnoside IX** is C₅₁H₆₄O₂₄, with a molecular weight of 1061.04.^[1] The observed ions in the mass spectrum are consistent with this formula. The

fragmentation pattern provides valuable information about the glycosidic linkages and the structure of the aglycone.

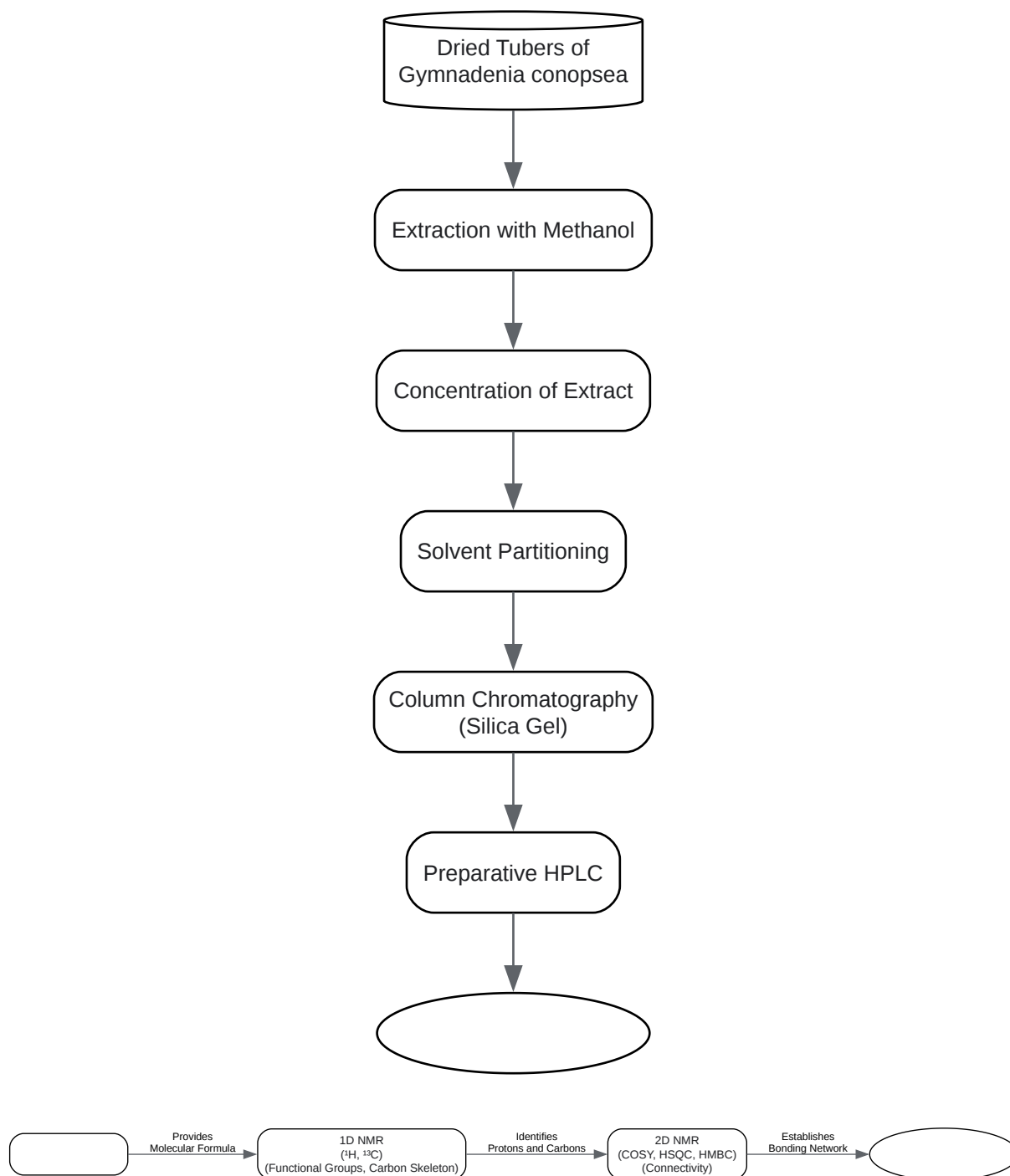
Experimental Protocols

The following protocols are based on established methodologies for the isolation and characterization of natural products from plant sources and are tailored to the specific case of **Gymnoside IX**.

Isolation of **Gymnoside IX** from *Gymnadenia conopsea*

The isolation of **Gymnoside IX** from the tubers of *Gymnadenia conopsea* involves a multi-step process of extraction and chromatography.

Workflow for Isolation of **Gymnoside IX**



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References

- [1. acgpubs.org \[acgpubs.org\]](https://pubs.acs.org)
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